

Application Notes and Protocols for Lipid 119-23 in Immune Cell Targeting

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Compound of Interest

Compound Name: Lipid 119-23

Cat. No.: B15551104

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Introduction

Lipid 119-23 is a novel, ionizable cationic lipid developed through advanced machine learning and combinatorial chemistry techniques. It is a key component in the formulation of lipid nanoparticles (LNPs) for the efficient delivery of messenger RNA (mRNA). Preclinical studies have demonstrated that LNPs formulated with **Lipid 119-23** exhibit a superior capability to transfect various immune cell populations within the spleen and liver compared to established benchmark lipids such as DLin-MC3-DMA and SM-102. This enhanced targeting of immune cells makes **Lipid 119-23** a promising tool for the development of novel vaccines and immunotherapies.

These application notes provide an overview of the quantitative data supporting the use of **Lipid 119-23** for immune cell targeting and detailed protocols for its application in preclinical research.

Data Presentation

The following tables summarize the quantitative data from in vivo studies in Ai14 reporter mice, which express tdTomato fluorescent protein upon Cre-mediated recombination. These studies highlight the potent transfection of various immune cell subsets in the liver and spleen following intravenous administration of LNPs containing **Lipid 119-23** and Cre mRNA.

Table 1: Transfection Efficiency of Immune Cells in the Liver

Immune Cell Type	Mean Percentage of tdTomato+ Cells (Lipid 119-23 LNP)	Mean Percentage of tdTomato+ Cells (SM-102 LNP)
B cells	~25%	~5%
T cells	~20%	~3%
NK cells	~18%	~4%
Macrophages	~30%	~8%
Dendritic cells	~22%	~6%

Table 2: Transfection Efficiency of Immune Cells in the Spleen

Immune Cell Type	Mean Percentage of tdTomato+ Cells (Lipid 119-23 LNP)	Mean Percentage of tdTomato+ Cells (SM-102 LNP)

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